

Safeguarding Researchers: A Comprehensive Guide to Handling Thalidomide-5-Br

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Compound of Interest

Compound Name: **Thalidomide-5-Br**

Cat. No.: **B1371576**

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For researchers, scientists, and drug development professionals, the safe handling of potent chemical compounds is paramount. This guide provides essential safety and logistical information for managing **Thalidomide-5-Br** in a laboratory setting, including detailed operational procedures and disposal plans. By adhering to these protocols, you can mitigate risks and ensure a secure research environment.

Immediate Safety and Hazard Information

Thalidomide-5-Br is classified as a hazardous substance.^[1] Inhalation, ingestion, or skin contact may cause adverse health effects. It is harmful if swallowed (Acute toxicity, oral - Category 4), causes skin irritation (Category 2), and can lead to serious eye irritation (Category 2A).^[1] It may also cause respiratory irritation.^[1]

Quantitative Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against accidental exposure. The following PPE is mandatory when handling **Thalidomide-5-Br**.

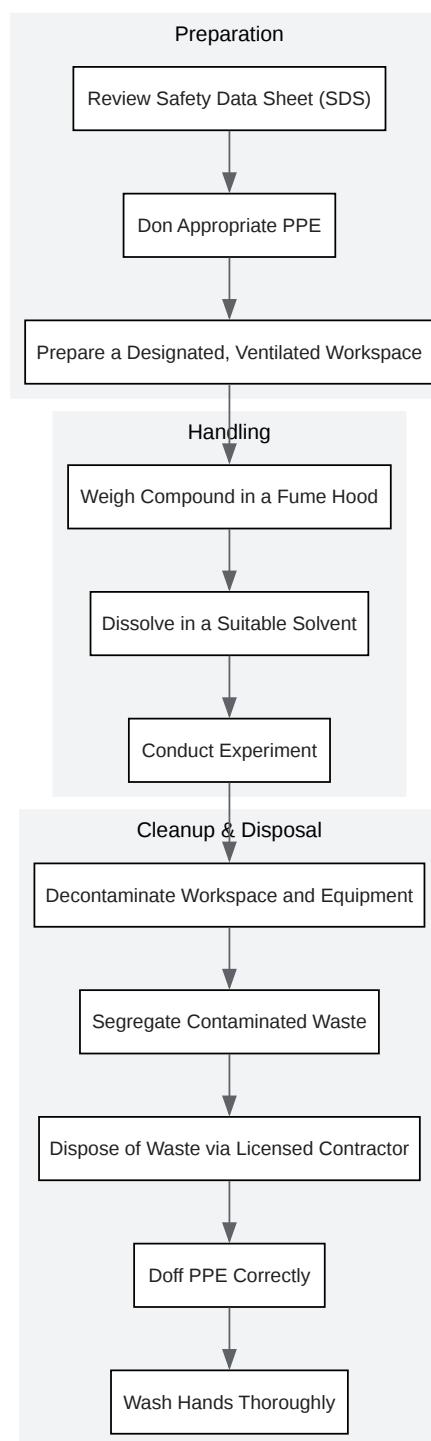
Required Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Double gloving is recommended.	To prevent skin contact.[2][3]
Eye and Face Protection	Safety goggles and a face shield.	To protect against splashes and airborne particles.[3]
Body Protection	A lab coat or a cuffed gown resistant to permeability by hazardous drugs.	To protect skin and personal clothing from contamination.[2][3]
Respiratory Protection	A NIOSH-certified N95 respirator or higher, especially if there is a risk of generating dust or aerosols.	To prevent inhalation of the compound.[4][5]

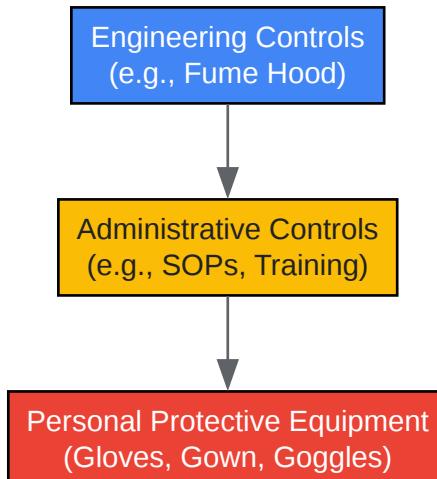
Operational Protocol: From Receipt to Disposal

A systematic approach to handling **Thalidomide-5-Br** is crucial for maintaining safety. The following workflow outlines the key steps for managing this compound within a laboratory setting.

Workflow for Handling Thalidomide-5-Br



Hierarchy of Safety Controls for Thalidomide-5-Br

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